

Technical Support Center: Measuring Brain GABA Levels After Cpp-115 Administration

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Compound of Interest

Compound Name: Cpp-115
CAS No.: 760947-97-5
Cat. No.: B10860066

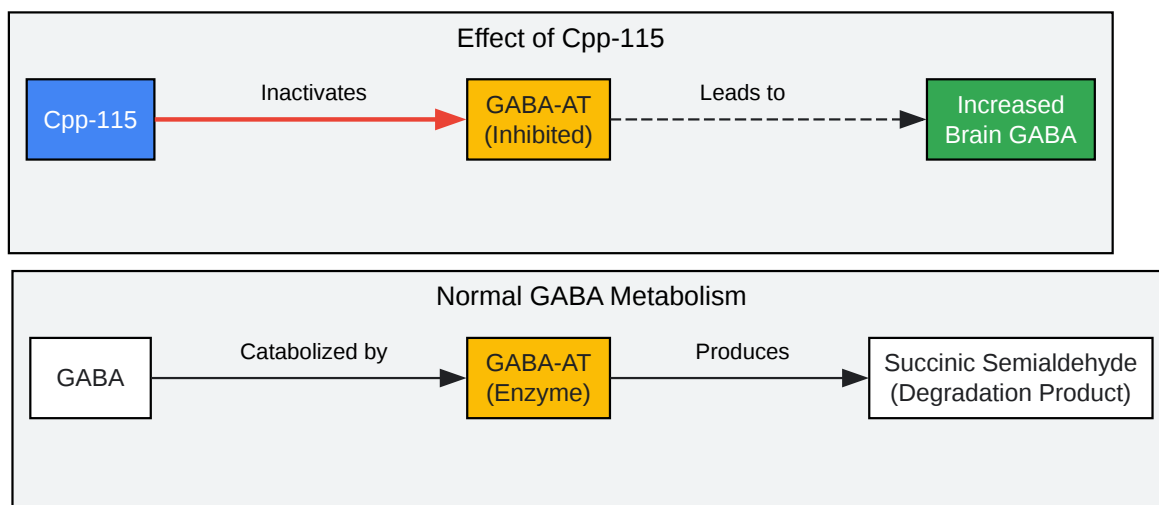
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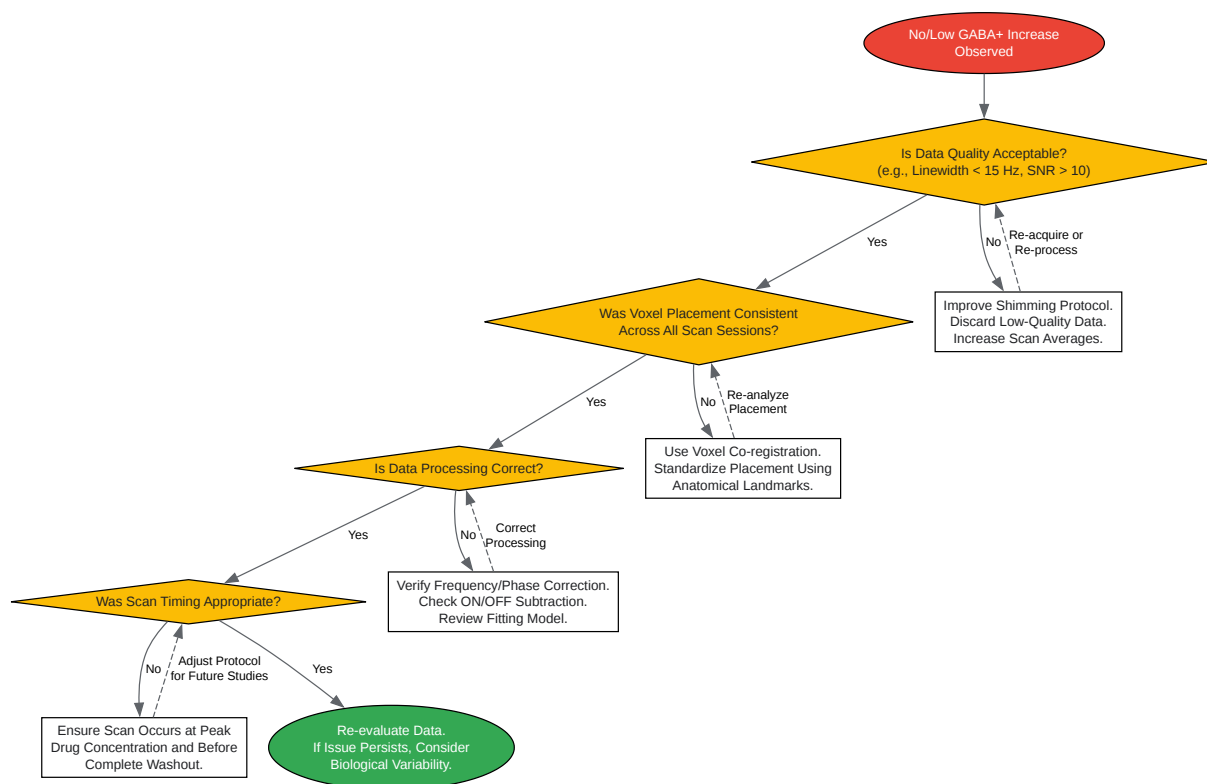
This technical support center provides researchers, scientists, and drug development professionals with detailed guidance on the challenges and best practices for measuring brain γ-aminobutyric acid (GABA) levels following the administration of **Cpp-115**.

Frequently Asked Questions (FAQs)

Q1: What is **Cpp-115** and how does it affect brain GABA levels?

Cpp-115 is a novel, high-potency inactivator of the enzyme GABA-aminotransferase (GABA-AT).[1][2] The primary function of GABA-AT is to catabolize, or break down, GABA, the main inhibitory neurotransmitter in the central nervous system.[3][4][5] By inhibiting GABA-AT, **Cpp-115** prevents the degradation of GABA, leading to a significant and robust increase in brain GABA concentrations.[1][6] This mechanism of action is similar to the established drug vigabatrin, but **Cpp-115** has demonstrated significantly greater potency in preclinical studies.[2][7]





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